

An In-depth Technical Guide to 3-Allyloxypropionic Acid (CAS: 22577-15-7)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Allyloxypropionic Acid

CAS No.: 22577-15-7

Cat. No.: B1268298

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Allyloxypropionic Acid** (CAS: 22577-15-7), a bifunctional organic compound with applications in polymer chemistry and materials science. This document collates available data on its chemical and physical properties, synthesis methodologies, and safety information.

Chemical and Physical Properties

3-Allyloxypropionic acid is a colorless to pale yellow liquid that possesses both an allyl ether and a carboxylic acid functional group.^[1] This dual functionality makes it a versatile monomer and building block in chemical synthesis.^[1]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	22577-15-7[2]
IUPAC Name	3-(prop-2-en-1-yloxy)propanoic acid[2]
Molecular Formula	C ₆ H ₁₀ O ₃ [1][2]
Molecular Weight	130.14 g/mol [1][2]
InChI Key	LBJZZFXUVYHXPH-UHFFFAOYSA-N[2]
SMILES	C=CCOCCC(=O)O[1][2]
Synonyms	3-(Allyloxy)propanoic acid, β-Allyloxypropionic acid[1][2]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless to pale yellow liquid[1]
Purity	>95.0% (GC) available from suppliers[1]
Solubility	Soluble in water and organic solvents[1]

Synthesis of 3-Allyloxypropionic Acid

The synthesis of **3-Allyloxypropionic acid** can be achieved through several routes, primarily involving the formation of the ether linkage. The two most common conceptual approaches are the Williamson ether synthesis and the Michael addition.

2.1. Williamson Ether Synthesis

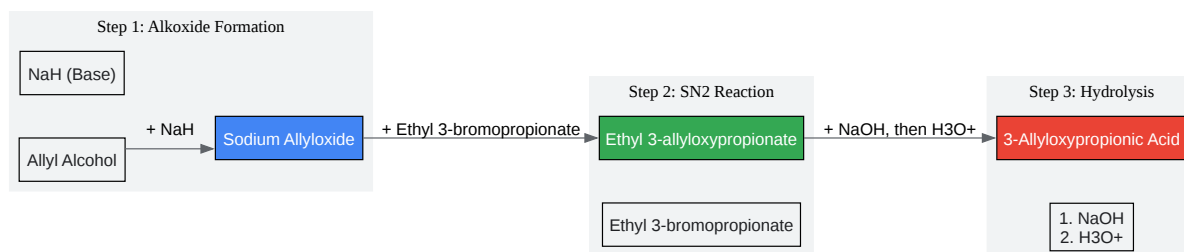
This classic method for forming ethers involves the reaction of an alkoxide with a primary alkyl halide.[3] In the context of **3-Allyloxypropionic acid** synthesis, this can be approached in two ways:

- Route A: Reaction of sodium 3-hydroxypropionate with an allyl halide (e.g., allyl bromide).

- Route B: Reaction of sodium allyloxide with a 3-halopropionic acid ester, followed by hydrolysis.

Experimental Protocol (Conceptual): Williamson Ether Synthesis (Route B)

- Alkoxide Formation: Allyl alcohol is reacted with a strong base, such as sodium hydride (NaH), in an aprotic solvent like tetrahydrofuran (THF) to form sodium allyloxide.
- Nucleophilic Substitution: Ethyl 3-bromopropionate is added to the solution of sodium allyloxide. The alkoxide performs an SN2 reaction, displacing the bromide and forming ethyl 3-allyloxypropionate.
- Hydrolysis: The resulting ester is then hydrolyzed to the carboxylic acid using a base such as sodium hydroxide, followed by an acidic workup to protonate the carboxylate.



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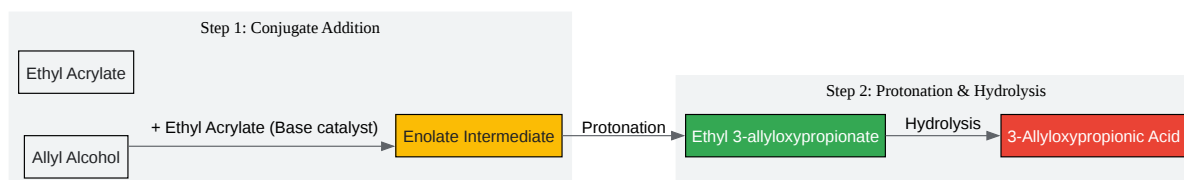
Caption: Williamson Ether Synthesis Workflow for **3-Allyloxypropionic Acid**.

2.2. Michael Addition (Conjugate Addition)

The Michael addition involves the 1,4-addition of a nucleophile to an α,β -unsaturated carbonyl compound.^{[4][5]} For the synthesis of **3-Allyloxypropionic acid**, this would typically involve the addition of allyl alcohol to an acrylic acid derivative.

Experimental Protocol (Conceptual): Michael Addition

- Nucleophilic Addition: Allyl alcohol acts as the nucleophile, attacking the β -carbon of an acrylate, such as ethyl acrylate, in the presence of a base catalyst.
- Protonation: The resulting enolate is then protonated to yield ethyl 3-allyloxypropionate.
- Hydrolysis: The ester is subsequently hydrolyzed to **3-Allyloxypropionic acid** using standard procedures as described in the Williamson ether synthesis.



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Caption: Michael Addition Synthesis Workflow for **3-Allyloxypropionic Acid**.

Applications

The primary application of **3-Allyloxypropionic acid** is in the field of polymer chemistry. Its dual functionality allows it to act as:

- A monomer: for the production of specialty polymers and biomaterials.^[1] The allyl group can be utilized for post-polymerization modifications, enabling the creation of advanced materials with specific functionalities.^[1]
- A building block: for the synthesis of more complex molecules.^[1]

Biological Activity

Currently, there is no publicly available scientific literature detailing the specific biological activity or the involvement of **3-Allyloxypropionic Acid** in any signaling pathways. Research on propionic acid derivatives has shown a wide range of biological activities, including anti-inflammatory and antibacterial properties.[6][7] However, these findings are not directly applicable to **3-Allyloxypropionic Acid** without specific studies.

Safety and Handling

Table 3: GHS Hazard Information

Hazard Statement	Description
H315	Causes skin irritation[2]
H319	Causes serious eye irritation[2]

Precautionary Statements:

It is recommended to handle **3-Allyloxypropionic Acid** with appropriate personal protective equipment, including gloves and eye protection, in a well-ventilated area. For detailed safety information, refer to the supplier's Safety Data Sheet (SDS).

Conclusion

3-Allyloxypropionic Acid is a valuable chemical intermediate with established applications in materials science and polymer chemistry. While its synthesis is conceptually straightforward via established organic reactions, there is a notable absence of research into its biological effects. This presents an opportunity for future investigations into the potential pharmacological or toxicological profile of this compound, which could broaden its application landscape.

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